

An In-depth Technical Guide to Ethylphosphonic Dichloride (CAS 1066-50-8)

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Compound of Interest

Compound Name: Ethylphosphonic dichloride

Cat. No.: B015551

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This document provides a comprehensive technical overview of **Ethylphosphonic dichloride** (CAS 1066-50-8), a highly reactive organophosphorus compound. It serves as a crucial intermediate in the synthesis of a wide range of chemical products, including agrochemicals, flame retardants, and potential pharmaceutical agents. This guide details its physicochemical properties, chemical reactivity, synthetic applications, and critical safety protocols.

Physicochemical and Identification Properties

Ethylphosphonic dichloride is a colorless to pale yellow liquid known for its pungent odor.^[1] It is soluble in organic solvents such as chloroform and dichloromethane but reacts violently with water.^{[2][3]}

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	1066-50-8[4]
EC Number	213-918-3[4]
Molecular Formula	C ₂ H ₅ Cl ₂ OP[1][3][4]
Molecular Weight	146.94 g/mol [4][5]
InChI Key	OWGJXSYVHQEVHS-UHFFFAOYSA-N[1][4]
Canonical SMILES	CCP(=O)(Cl)Cl[2]

| Synonyms | Dichloroethylphosphine oxide, Ethanephosphonyl chloride, Ethylphosphonic acid dichloride, P-**Ethylphosphonic dichloride**[1][2][3] |

Table 2: Physicochemical Data

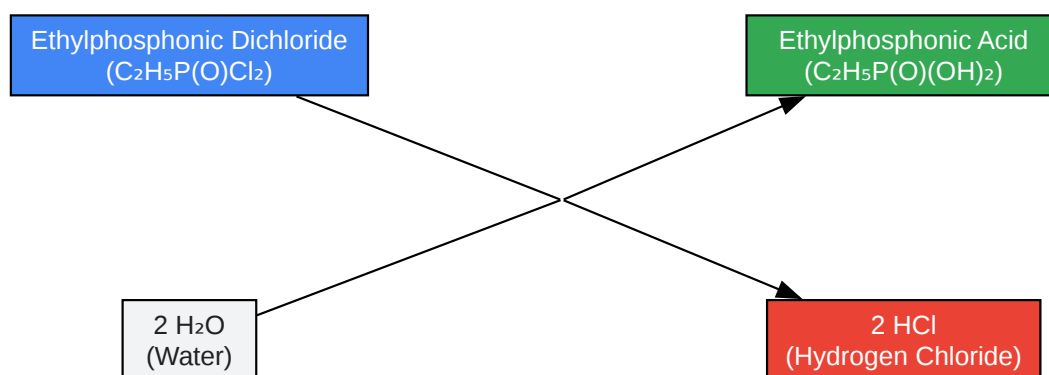
Property	Value
Physical State	Liquid[4][6]
Appearance	Colorless to light yellow liquid[1][2]
Density	1.376 g/mL at 25 °C[4]
Boiling Point	71-72 °C at 12 mmHg[4]
Refractive Index	n _{20/D} 1.465[3][4]
Flash Point	113 °C (235.4 °F) - closed cup[4]

| Water Solubility | Reacts with water[1][2] |

Chemical Reactivity and Stability

Ethylphosphonic dichloride is a moisture-sensitive compound characterized by its high reactivity, primarily due to the two phosphorus-chlorine bonds.[1][2][6]

Reactivity with Water (Hydrolysis) It reacts violently with water, hydrolyzing to form ethylphosphonic acid and corrosive hydrogen chloride gas.[1][6] This reaction is exothermic and presents a significant hazard.



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Caption: Hydrolysis of **Ethylphosphonic Dichloride**.

Incompatibilities The compound is incompatible with strong oxidizing agents, alcohols, amines, and alkalis.[6][7] It may also react vigorously or explosively if mixed with ethers (like diisopropyl ether) in the presence of trace metal salts.[7][8]

Hazardous Decomposition When heated or in a fire, it decomposes to produce toxic and corrosive fumes, including carbon monoxide (CO), carbon dioxide (CO₂), oxides of phosphorus, phosphine, and hydrogen chloride gas.[6]

Table 3: Reactivity Profile

Condition	Reactivity	Products
Water / Moisture	Reacts violently[6]	Ethylphosphonic acid, Hydrogen chloride[1]
Strong Oxidizing Agents	Incompatible[6]	-
Heat / Fire	Decomposition	CO, CO ₂ , Phosphorus oxides, Phosphine, HCl[6]

| Ethers (with metal salts) | Vigorous or explosive reaction[7][8] | - |

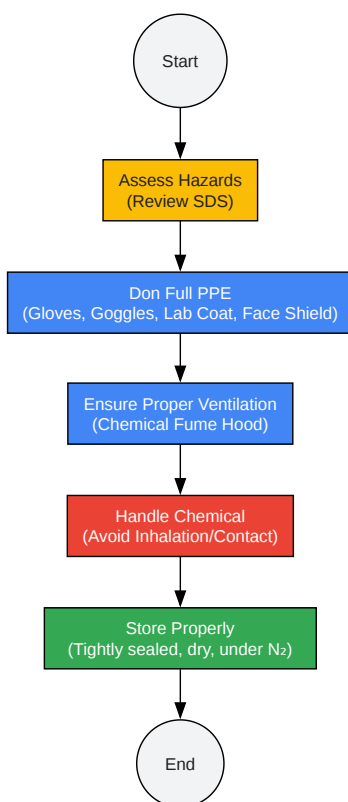
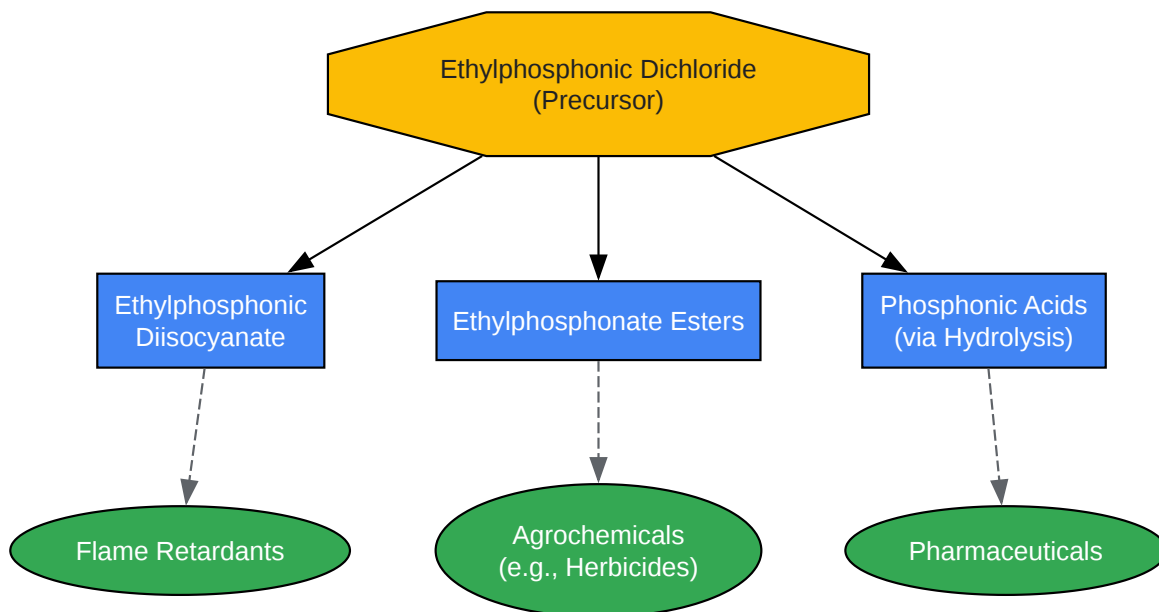
Applications in Chemical Synthesis

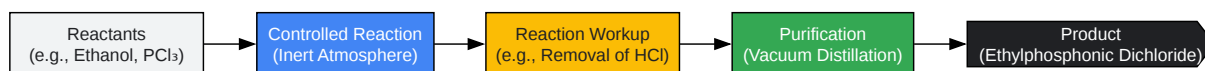
Ethylphosphonic dichloride is primarily used as a reactive intermediate for introducing the ethylphosphonate moiety into other molecules. Its two reactive chlorine atoms allow for stepwise or simultaneous substitution.

It is a documented precursor for various compounds, including:

- Ethylphosphonic diisocyanate[1][4]
- A series of 4-acetylphenyl ethylphosphonate esters (isopropyl, phenyl, cyclohexyl)[1][4]

These applications highlight its role in producing flame retardants, herbicides, and as a building block for phosphonate derivatives with potential biological activity for drug development.[1][9]





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